

Personal protective equipment for handling (Z-Ala-Ala-Ala-Ala)2Rh110

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Compound of Interest

Compound Name: (Z-Ala-Ala-Ala-Ala)2Rh110

Cat. No.: B1277396

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Essential Safety and Handling Guide for (Z-Ala-Ala-Ala-Ala)2Rh110

This guide provides crucial safety and logistical information for the handling and disposal of the fluorogenic elastase substrate, **(Z-Ala-Ala-Ala-Ala)2Rh110**. Adherence to these procedures is vital for ensuring laboratory safety and maintaining experimental integrity.

(Z-Ala-Ala-Ala-Ala)2Rh110 is a non-fluorescent substrate that is selectively cleaved by elastase to produce the highly fluorescent compound rhodamine 110.[1][2][3][4] While a specific Safety Data Sheet (SDS) for **(Z-Ala-Ala-Ala-Ala)2Rh110** is not always readily available, the safety profile of its fluorescent product, rhodamine 110, indicates that it can be harmful if swallowed and may cause irritation to the eyes, skin, and respiratory tract.[5][6] Therefore, stringent safety measures are necessary when handling the substrate and its derivatives.

Personal Protective Equipment (PPE)

A multi-layered approach to PPE is essential when working with **(Z-Ala-Ala-Ala-Ala)2Rh110**, particularly when handling the powdered form and concentrated solutions.

Stage of Handling	Engineering Controls	Hand Protection	Eye/Face Protection	Body Protection	Respiratory Protection
Receiving and Storage	General Laboratory Ventilation	Nitrile or Neoprene Gloves	Safety Glasses	Standard Laboratory Coat	Not generally required
Weighing (as solid powder)	Chemical Fume Hood or Ventilated Balance Enclosure	Nitrile or Neoprene Gloves (double-gloving recommended)	Chemical Safety Goggles	Standard Laboratory Coat (fully buttoned)	N95 or higher-rated respirator if not in a ventilated enclosure ^[5]
Solubilization (in solvents like DMSO or DMF)	Chemical Fume Hood	Nitrile or Neoprene Gloves	Chemical Safety Goggles	Standard Laboratory Coat	Not generally required if handled within a fume hood ^[5]
Use in Assays	Chemical Fume Hood	Nitrile or Neoprene Gloves	Safety Glasses or Goggles	Standard Laboratory Coat	Not generally required

Operational Plan: Step-by-Step Handling Procedures

1. Receiving and Storage:

- Upon receipt, carefully inspect the container for any signs of damage or leakage.
- Store the compound at -20°C in a tightly sealed container, protected from light.^{[1][7][8]}

2. Preparation for Use (Weighing and Solubilization):

- Weighing: Always handle the solid, powdered form of **(Z-Ala-Ala-Ala-Ala)2Rh110** within a chemical fume hood or a ventilated balance enclosure to prevent inhalation of dust particles.

[5]

- Solubilization: This substrate is soluble in dimethyl sulfoxide (DMSO) and dimethylformamide (DMF).[1][3] When preparing solutions, perform the task within a chemical fume hood to minimize exposure to solvent vapors.[5] Slowly add the solvent to the powder to avoid splashing.

3. Use in Experimental Protocols:

- All subsequent experimental steps involving solutions of **(Z-Ala-Ala-Ala-Ala)2Rh110** should be conducted in a well-ventilated area, preferably within a chemical fume hood.[5]
- Avoid contact with skin and eyes.[9][10] In case of contact, immediately flush the affected area with copious amounts of water for at least 15 minutes.[10][11]

4. Spill Management:

- Small Spills: In the event of a small spill, wear appropriate PPE, absorb the spill with an inert material (e.g., vermiculite, sand), and collect it in a sealed, labeled container for proper disposal.[5][6]
- Large Spills: For larger spills, evacuate the area and follow your institution's established emergency procedures.[5]

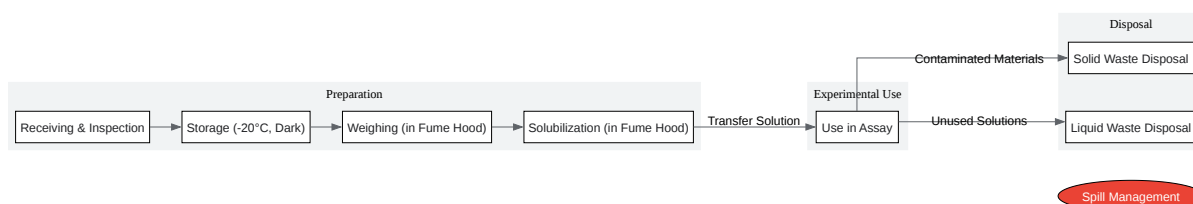
Disposal Plan

Proper disposal of chemical waste is critical for laboratory safety and environmental protection.

Waste Type	Disposal Procedure
Solid Waste	All solid waste contaminated with (Z-Ala-Ala-Ala-Ala)2Rh110 (e.g., weigh boats, pipette tips, gloves) must be collected in a designated, sealed, and clearly labeled hazardous waste container. [5]
Liquid Waste	Unused solutions and reaction mixtures containing (Z-Ala-Ala-Ala-Ala)2Rh110 must be disposed of as hazardous chemical waste. [5] Do not pour down the drain. [6] [10] [11]
Contaminated Packaging	Empty containers should be triple-rinsed (or equivalent) before recycling or reconditioning. Alternatively, puncture the packaging to render it unusable and dispose of it in a sanitary landfill, if local regulations permit. [9]

Regulatory Compliance: Always adhere to all local, state, and federal regulations for the disposal of hazardous waste.[\[5\]](#)

Workflow for Safe Handling of (Z-Ala-Ala-Ala-Ala)2Rh110



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Caption: Workflow for the safe handling of **(Z-Ala-Ala-Ala-Ala)2Rh110** from receipt to disposal.

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